A Comparative Guide to the Chromatographic Validation of Pigment Yellow 155 Purity

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Compound of Interest

Compound Name:	*Pigment Yellow 155*
CAS No.:	*68516-73-4*
Cat. No.:	*B1583708*

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This guide provides a comprehensive framework for the validation of **Pigment Yellow 155** (PY155) purity using chromatographic methods, designed for researchers, scientists, and drug development professionals. We will delve into the technical nuances of method selection, present a robust validation protocol grounded in regulatory standards, and compare PY155's analytical profile with that of common alternatives.

Introduction: The Criticality of Pigment Purity

Pigment Yellow 155 (C.I. 200310) is a high-performance disazo pigment prized for its brilliant greenish-yellow shade, excellent lightfastness, and thermal stability.[1][2] Its applications are extensive, ranging from plastics and coatings to printing inks.[3][4][5] In sectors such as food packaging, cosmetics, and particularly in pharmaceutical applications (e.g., colored coatings for tablets), ensuring the purity of such a pigment is not merely a quality control measure but a critical safety and regulatory requirement.

Impurities, which can include unreacted starting materials, by-products from synthesis, or isomers, can significantly impact the pigment's performance, toxicology, and regulatory compliance.[6] The manufacturing process for PY155 involves the diazotization of two moles of

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Dimethyl 2-aminoterephthalate, which are then coupled with N,N'-1,4-phenylenebis(3-oxobutanamide).[7] Residuals from this synthesis can pose a risk, making rigorous purity assessment essential. Therefore, robust, validated analytical methods are required to accurately quantify the pigment and detect any potential impurities.

Chromatographic Strategies for Purity Determination

High-Performance Liquid Chromatography (HPLC) stands as the premier technique for analyzing non-volatile, thermally sensitive organic compounds like azo pigments.[8][9] It offers the necessary resolution and sensitivity to separate the main pigment component from structurally similar impurities.

Why HPLC is the Method of Choice:

- Specificity: HPLC, especially when paired with a Diode-Array Detector (DAD), can unequivocally assess the analyte in the presence of other components.[9] DAD provides spectral information for each peak, aiding in peak identification and purity assessment.
- Sensitivity: Modern HPLC systems can achieve low limits of detection (LOD) and quantitation (LOQ), crucial for identifying trace-level impurities.
- Versatility: A wide variety of stationary phases (columns) and mobile phases can be employed to optimize the separation of the target pigment and its specific impurities.[10][11]

While other techniques like Thin-Layer Chromatography (TLC) can be used for preliminary screening, they lack the quantitative accuracy of HPLC.[6][12] Gas Chromatography (GC) is generally unsuitable for large, non-volatile molecules like PY155, which would decompose at the high temperatures required for analysis.

A Validated HPLC Method for Pigment Yellow 155 Purity

To ensure that an analytical method is fit for its intended purpose, it must be validated.[9] The International Council for Harmonisation (ICH) guideline Q2(R1) provides a comprehensive

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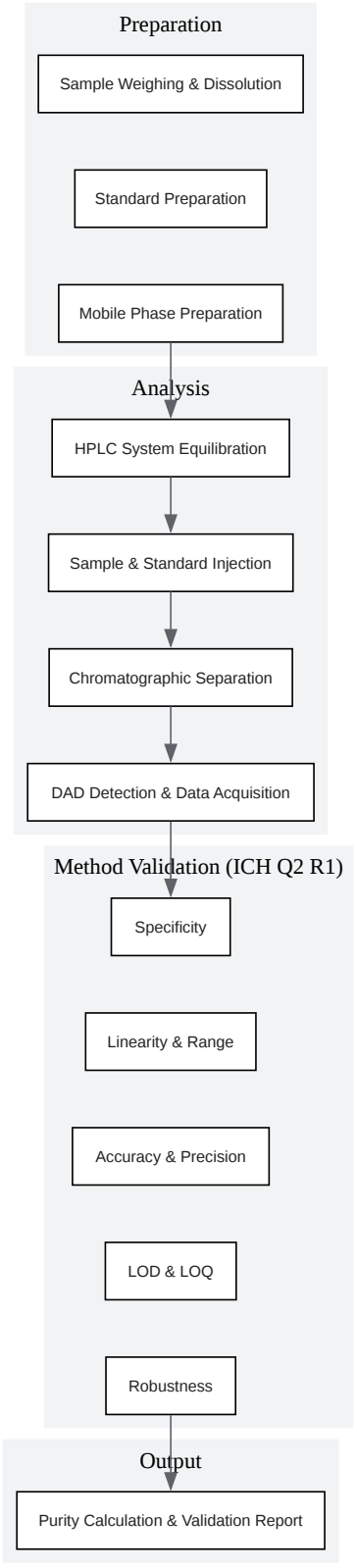
framework for this process, which is a cornerstone of quality control in pharmaceutical development.[13][14][15]

Below is a detailed protocol for the validation of an HPLC method for determining the purity of **Pigment Yellow 155**.

Experimental Workflow Overview

The overall process involves sample preparation, chromatographic separation, data acquisition, and validation according to established regulatory guidelines.

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Caption: High-level workflow for PY155 purity validation.

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Step-by-Step Protocol

1. Materials and Reagents:

- **Pigment Yellow 155** Reference Standard (highest possible purity)
- **Pigment Yellow 155** test sample
- HPLC-grade Acetonitrile (ACN)
- HPLC-grade Water (e.g., Milli-Q)
- HPLC-grade solvent for sample dissolution (e.g., N,N-Dimethylformamide or Dichloromethane, based on solubility tests)
- Formic Acid or Phosphoric Acid (for mobile phase pH adjustment)[10]
- 0.45 µm syringe filters

2. Chromatographic Conditions (Example):

- HPLC System: Agilent 1260 Infinity II or similar, equipped with a quaternary pump, autosampler, column oven, and Diode-Array Detector (DAD).[8]
- Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is a common starting point.
- Mobile Phase: A gradient elution is typically employed. For example:
  - Solvent A: Water with 0.1% Formic Acid
  - Solvent B: Acetonitrile with 0.1% Formic Acid
  - Gradient: Start at 50% B, ramp to 95% B over 20 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.[9]
- Column Temperature: 30 °C.

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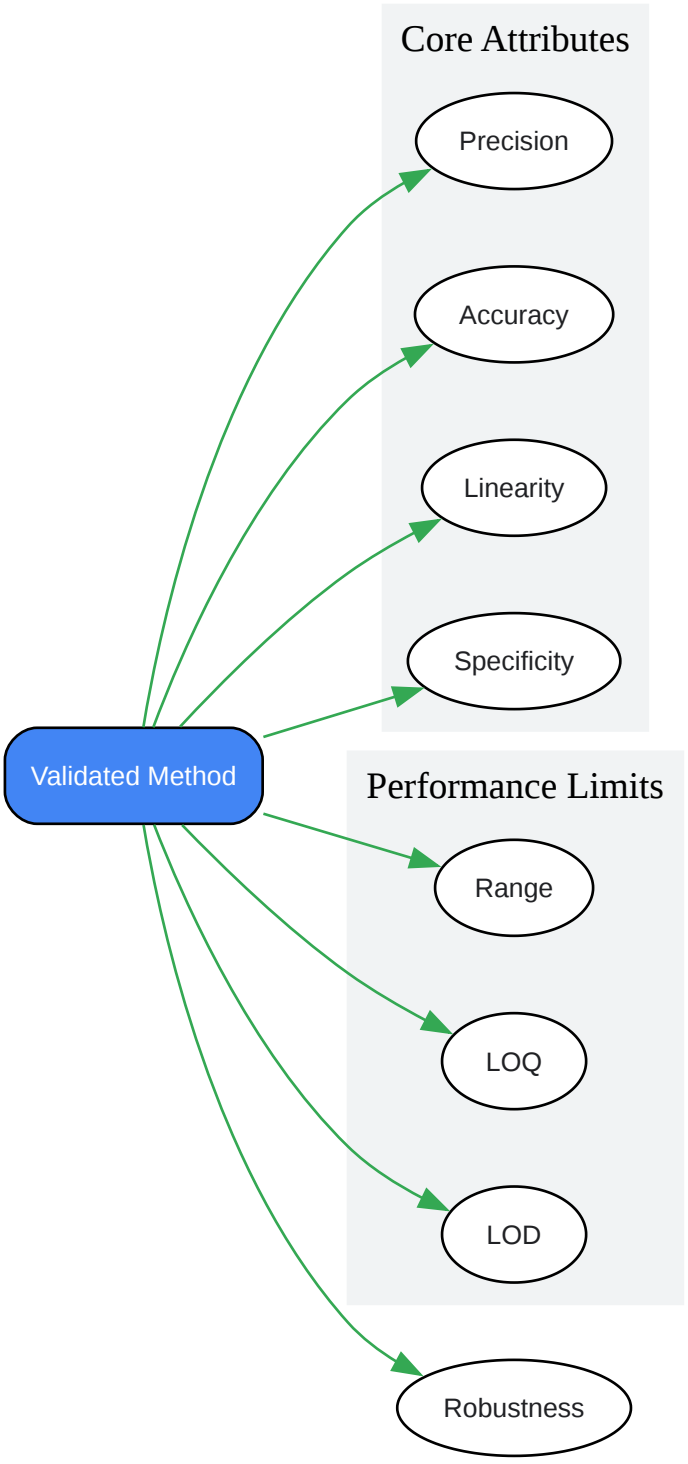
- Injection Volume: 10 µL.
- Detection: DAD monitoring at the maximum absorption wavelength (λmax) of PY155 (determined by scanning the reference standard), with full spectral acquisition (e.g., 200-600 nm) to aid in impurity identification.[9]

3. Preparation of Solutions:

- Standard Stock Solution: Accurately weigh about 10 mg of PY155 reference standard and dissolve in 100 mL of a suitable solvent to get a concentration of ~100 µg/mL.
- Sample Solution: Prepare the test sample in the same manner as the standard.
- Linearity Solutions: Prepare a series of dilutions from the stock solution to cover a range of concentrations (e.g., 50% to 150% of the target concentration).[16]

4. Validation Parameters (as per ICH Q2(R1)): The validation process ensures the method is reliable, reproducible, and accurate.[9][17]

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Caption: Interrelated parameters for method validation.

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- Specificity: Analyze a blank (solvent), the reference standard, and the test sample. The method is specific if the peak for PY155 is well-resolved from any impurities and there is no interference at its retention time in the blank. Peak purity analysis using DAD data should be performed.

- Linearity: Inject the linearity solutions in triplicate. Plot the average peak area against concentration and perform a linear regression analysis. The correlation coefficient (r^2) should ideally be ≥ 0.999.

- Range: The range is established by confirming that the method provides acceptable linearity, accuracy, and precision within the lower and upper concentration limits.[16]

- Accuracy: Perform a recovery study. Spike a known amount of PY155 reference standard into a sample matrix at three different concentration levels (e.g., 80%, 100%, 120%). The recovery should typically be within 98.0% to 102.0%.[9]

- Precision:

  - Repeatability (Intra-assay): Analyze at least six preparations of the sample at 100% of the test concentration on the same day. The relative standard deviation (RSD) should be ≤ 2%.

  - Intermediate Precision: Repeat the analysis on a different day, with a different analyst, or on a different instrument. The RSD between the datasets should be evaluated.[9]

- Limit of Detection (LOD) & Limit of Quantitation (LOQ): Determine these based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.

- Robustness: Intentionally make small variations to the method parameters (e.g., ±2°C in column temperature, ±5% in mobile phase composition, different column batches) and evaluate the impact on the results.[13][16]

Comparative Analysis: PY155 vs. Alternative Yellow Pigments

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The choice of pigment often involves a trade-off between performance, cost, and regulatory profile. Here, we compare the analytical considerations for PY155 with two other common yellow pigments: Pigment Yellow 83 and Pigment Yellow 139.

Parameter	Pigment Yellow 155 (Disazo)	Pigment Yellow 83 (Diarylide)	Pigment Yellow 139 (Isoindoline)
Chemical Class	Disazo[1]	Diarylide[18]	Isoindoline[19]
Typical Shade	Greenish Yellow[1]	Reddish Yellow[18]	Reddish Yellow[20]
Heat Stability	High (up to 260°C in HDPE)[2][21]	Good	Excellent (up to 250°C in HDPE)[20]
Lightfastness	Excellent (7-8 on Blue Scale)[2][3]	Good[18]	Excellent[20]
Analytical Method	Reverse-Phase HPLC[9]	Reverse-Phase HPLC[10]	Reverse-Phase HPLC
Potential Impurities	Unreacted amines, coupling by-products.[7]	Residual aromatic amines (e.g., from 3,3'-dichlorobenzidine).[22]	Synthesis intermediates (e.g., from phthalonitrile and barbituric acid).[23]
Key Validation Focus	Resolution from isomers and starting materials.	High sensitivity to detect potentially carcinogenic aromatic amines.[11][24]	Resolution from precursors and side-reaction products.

Data synthesized from multiple sources for comparative purposes.[1][2][3][7][10][18][19][20][21][22][23]

Conclusion

The validation of purity for **Pigment Yellow 155** is a rigorous process that underpins its safe and effective use in high-stakes applications. High-Performance Liquid Chromatography with Diode-Array Detection is the methodology of choice, providing the specificity and sensitivity required to quantify the pigment and its potential impurities. By adhering to the principles

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outlined in ICH Q2(R1), researchers and developers can establish a self-validating analytical system that ensures data integrity and regulatory compliance. This robust analytical foundation is indispensable for any professional working with this high-performance pigment.

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